

Application Notes and Protocols for Broflanilide Delivery Systems in Agricultural Pest Management

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Compound of Interest

Compound Name: *Insecticidal agent 17*

Cat. No.: *B15552967*

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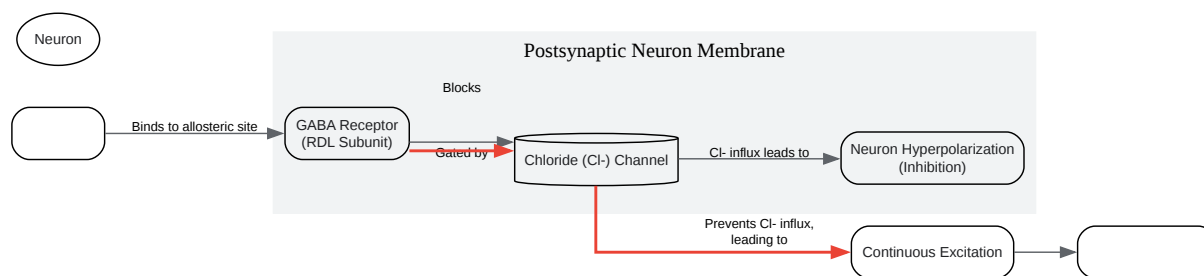
For Researchers, Scientists, and Drug Development Professionals

Introduction

Broflanilide is a novel meta-diamide insecticide, classified under Group 30 by the Insecticide Resistance Action Committee (IRAC), that targets the GABA-gated chloride channel through an allosteric modulation mechanism.[1][2] This unique mode of action makes it a valuable tool for managing a wide range of chewing insect pests, including those that have developed resistance to other insecticide classes.[3] Broflanilide is effective against various agricultural pests such as wireworms, caterpillars, beetles, and certain thrips.[2][4] It can be formulated for various delivery systems, including seed treatments, foliar sprays, and in-furrow applications, offering flexibility in integrated pest management (IPM) programs.[3][5] This document provides detailed application notes and experimental protocols for the preparation and evaluation of these delivery systems.

Mode of Action

Broflanilide acts as a potent antagonist of the insect's resistant-to-dieldrin (RDL) GABA receptor.[3] It binds to a unique site on the receptor, distinct from other GABAergic insecticides like fipronil.[6] This binding inhibits the neurotransmitter GABA, leading to over-excitation of the insect's nervous system, convulsions, paralysis, and ultimately, death.[7]



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Caption: Simplified signaling pathway of Broflanilide's mode of action.

Quantitative Data Summary

The following tables summarize the efficacy of Broflanilide in various delivery systems against key agricultural pests.

Table 1: Efficacy of Broflanilide Seed Treatment against Wireworms in Wheat

Treatment	Application Rate (g a.i./100 kg seed)	Wheat Stand Protection (vs. untreated)	Wireworm Population Reduction (%)	Reference(s)
Broflanilide	5.0	Equivalent to Thiamethoxam (20-30 g a.i.)	73.1 (neonate), 81.1 (resident)	[8]
Thiamethoxam	20-30	Industry Standard	No significant reduction	[9]
Lindane (former standard)	59	-	75.3 (neonate), 57.6 (resident)	[8]

Table 2: Efficacy of Broflanilide Foliar Spray against Lepidopteran Pests

Pest Species	Crop	Application Rate (g a.i./ha)	Control Efficacy (%)	Reference(s)
Helicoverpa armigera	Cotton	25	81.92 - 96.46	[10]
Spodoptera exigua	Cotton	25	81.92 - 96.46	[10]
Plutella xylostella	Cabbage	12.5 - 25	High	[11]

Table 3: Efficacy of Broflanilide In-Furrow Application

Pest Species	Crop	Application Rate (lbs a.i./acre)	Efficacy	Reference(s)
Corn Rootworm	Corn	0.045	Effective Control	[12]
Wireworms	Corn, Potatoes	0.045	Effective Control	[12]
White Grubs	Corn, Potatoes	0.045	Effective Control	[12]

Experimental Protocols

The following protocols provide a framework for the preparation and evaluation of different Broflanilide delivery systems. Researchers should adapt these protocols based on specific experimental goals and available resources.

Broflanilide Seed Treatment

Objective: To prepare and evaluate the efficacy of a Broflanilide seed treatment for the control of soil-dwelling pests.

Materials:

- Broflanilide technical grade
- Wetting and dispersing agents (e.g., non-ionic surfactants)
- Binder (e.g., polymer-based)
- Colorant (optional)
- Distilled water
- Certified pest-free seeds (e.g., wheat, corn)
- Laboratory-scale seed treater or rotating drum
- Forced-air oven

Protocol for Formulation Preparation (Suspension Concentrate - SC):

- **Milling:** Wet mill Broflanilide technical grade to a particle size of $<5\ \mu\text{m}$.
- **Slurry Preparation:** In a beaker, mix the milled Broflanilide with a wetting and dispersing agent and a small amount of distilled water to form a slurry.
- **Homogenization:** Homogenize the slurry using a high-shear mixer until a uniform suspension is achieved.

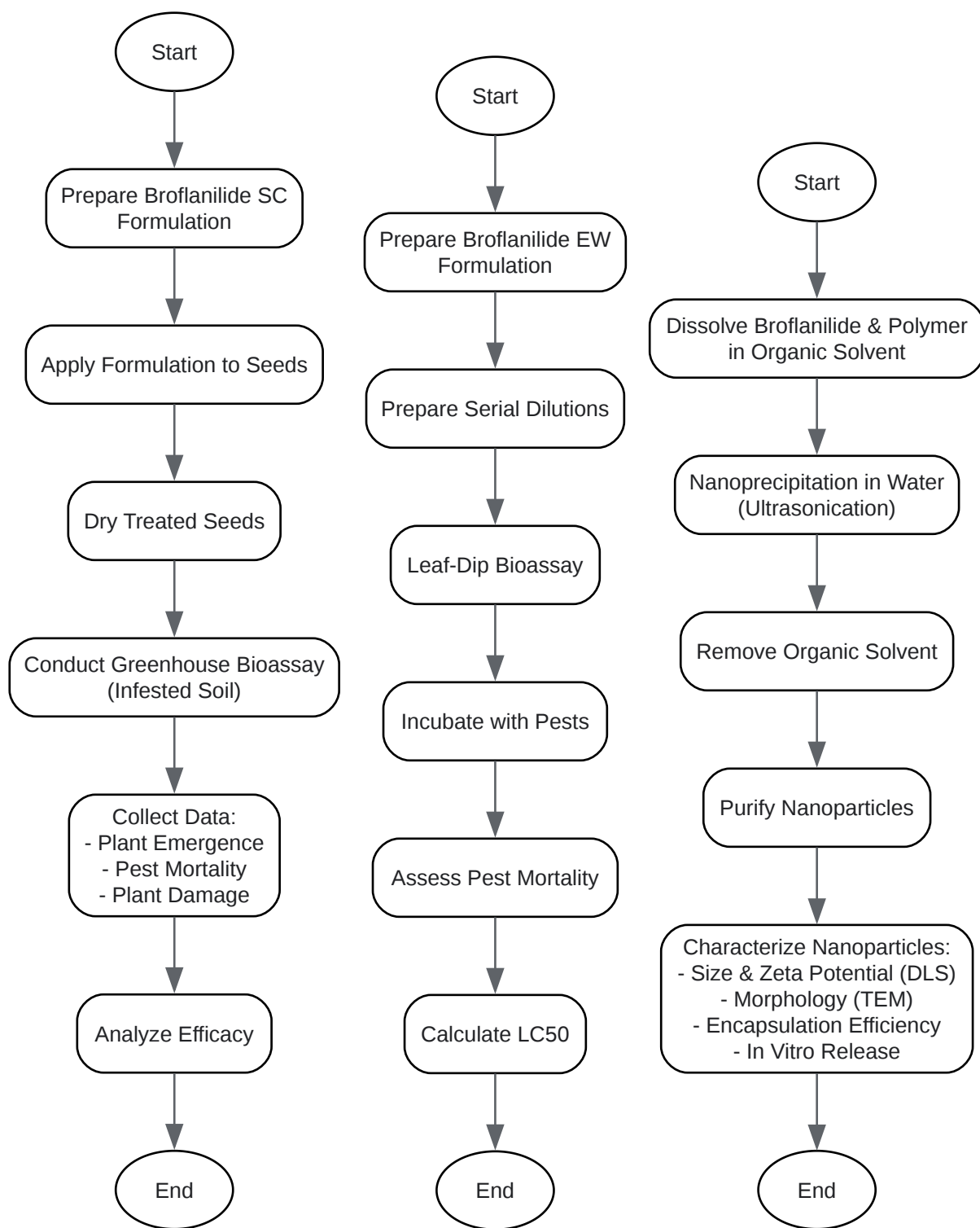
- Binder Addition: Slowly add the binder to the suspension while continuously mixing.
- Final Dilution: Add the remaining distilled water and colorant (if desired) to reach the target concentration (e.g., 300 g/L SC).[7]
- Quality Control: Characterize the formulation for particle size distribution, viscosity, and stability.

Protocol for Seed Treatment Application:

- Weigh a known quantity of seeds.
- Calculate the required volume of the Broflanilide SC formulation based on the target application rate (e.g., 5.0 g a.i./100 kg seed).[8]
- Place the seeds in the seed treater.
- Apply the formulation to the seeds while the treater is in motion to ensure even coating.
- Allow the treated seeds to air dry in a well-ventilated area or use a forced-air oven at a low temperature (<40°C) until the desired moisture content is reached.

Protocol for Efficacy Evaluation (Greenhouse Bioassay):

- Prepare pots with soil infested with a known number of target pests (e.g., wireworms).
- Plant the Broflanilide-treated seeds and untreated control seeds in separate pots.
- Maintain the pots under controlled greenhouse conditions.
- After a predetermined period (e.g., 14-21 days), assess plant emergence, stand count, and signs of pest damage.
- Carefully remove the plants and soil from the pots and count the number of surviving pests.
- Calculate the percentage of pest mortality and plant protection efficacy.



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